

(R)-Tetrahydrofuran-3-amine hydrochloride structural formula

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Compound of Interest

Compound Name: Tetrahydrofuran-3-amine hydrochloride

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An In-depth Technical Guide on **(R)-Tetrahydrofuran-3-amine Hydrochloride** for Researchers, Scientists, and Drug Development Professionals

This guide offers a comprehensive technical overview of **(R)-Tetrahydrofuran-3-amine hydrochloride**, a key chiral building block in pharmaceutical development. We will explore its structural details, chemical properties, synthesis, and applications, providing essential information for professionals in drug discovery and development.

Section 1: Core Structural and Chemical Identity

(R)-Tetrahydrofuran-3-amine hydrochloride is a white solid organic compound.^[1] It is recognized for its role as a versatile intermediate in the synthesis of various pharmaceutical compounds.^{[1][2]}

Structural Formula and Key Identifiers:

- Molecular Formula: C₄H₁₀CINO^[1]
- Molecular Weight: 123.58 g/mol ^[1]
- CAS Number: 111769-26-7^[3]
- Synonyms: (R)-3-Aminotetrahydrofuran hydrochloride^[1]

The structure consists of a five-membered tetrahydrofuran ring with an amine group attached to the third carbon atom in the (R)-configuration. The hydrochloride salt form enhances the compound's stability and handling properties.

Section 2: Synthesis and Manufacturing Insights

The synthesis of (R)-**Tetrahydrofuran-3-amine hydrochloride** is a critical process that ensures the high purity and correct stereochemistry required for pharmaceutical applications. A common synthetic route involves the amidation and subsequent Hofmann degradation of (R)-tetrahydrofuran-3-formic acid, followed by acidification to form the hydrochloride salt.[\[1\]](#)[\[2\]](#)

A Representative Synthetic Pathway:

- **Amidation:** (R)-tetrahydrofuran-3-formic acid is reacted with an aminating agent to form the corresponding amide.[\[2\]](#)
- **Hofmann Degradation:** The amide undergoes Hofmann degradation to yield (R)-Tetrahydrofuran-3-amine.[\[2\]](#)
- **Acidification:** The resulting amine is treated with hydrochloric acid to produce the stable hydrochloride salt.[\[1\]](#)

This method is valued for its efficiency, high yield, and ability to maintain the desired stereochemistry, making it suitable for industrial-scale production.[\[2\]](#)

Section 3: Applications in Drug Development

(R)-**Tetrahydrofuran-3-amine hydrochloride** serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The tetrahydrofuran motif is present in a number of FDA-approved drugs, highlighting its importance in medicinal chemistry.[\[4\]](#)

Key Therapeutic Areas:

- **Antiarrhythmic Agents:** It is used in the synthesis of Tecadenoson, a medication for treating arrhythmia.[\[1\]](#)[\[2\]](#)
- **11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) Inhibitors:** The enantiomer, (S)-3-Aminotetrahydrofuran Hydrochloride, is used to prepare these inhibitors, which are

investigated for metabolic disorders.[5]

- Neurological Disorders: The related compound, 3-(Aminomethyl)tetrahydrofuran, is utilized in developing drugs targeting neurological conditions due to its ability to cross the blood-brain barrier.[6]

The chiral nature of this compound is essential for the specific interactions with biological targets, leading to desired therapeutic effects.

Section 4: Physicochemical and Safety Data

Understanding the physical and chemical properties, as well as the safety profile, is paramount for handling and utilizing **(R)-Tetrahydrofuran-3-amine hydrochloride** in a laboratory and manufacturing setting.

Physicochemical Properties:

Property	Value
Physical State	White Solid/Powder[1][3]
Purity	≥ 98%[3]
Solubility	Soluble in water and organic solvents.[7]

Safety and Handling:

(R)-Tetrahydrofuran-3-amine hydrochloride is classified as a hazardous substance. It is irritating to the respiratory system and skin.[7] Proper personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound.[8][9] It should be stored in a cool, dark, and well-ventilated place under an inert atmosphere.[10]

Hazard Statements:

- H226: Flammable liquid and vapour[10]
- H302: Harmful if swallowed[10]

- H315: Causes skin irritation[10]
- H318: Causes serious eye damage[10]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[8][9][11][12]

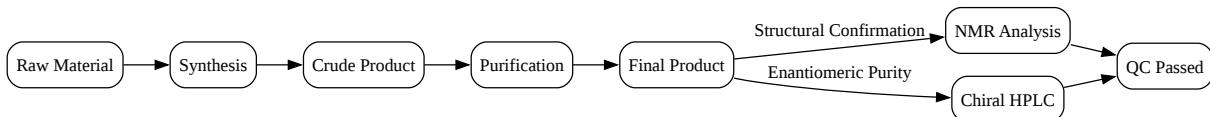
Section 5: Experimental Protocols and Data Visualization

To ensure the quality and identity of **(R)-Tetrahydrofuran-3-amine hydrochloride**, various analytical techniques are employed.

Analytical Methods:

- NMR Spectroscopy: Used to confirm the structural integrity of the molecule.
- Chiral HPLC: Essential for determining the enantiomeric purity of the compound.[5]

Logical Workflow for Quality Control:



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Caption: A simplified workflow for the quality control process of **(R)-Tetrahydrofuran-3-amine hydrochloride**.

References

A comprehensive list of references is provided for further reading and verification of the information presented in this guide. This includes patents, and links to chemical supplier pages with detailed product information.

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